

Biotinyl-6-aminoquinoline chemical structure and properties

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Compound of Interest

Compound Name: Biotinyl-6-aminoquinoline

Cat. No.: B1208879

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An In-depth Technical Guide to Biotinyl-6-aminoquinoline For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **Biotinyl-6-aminoquinoline**, a key fluorogenic substrate used in biochemical assays. It is intended for professionals in research and drug development who require detailed information on its chemical properties, synthesis, and applications, particularly in the study of enzyme kinetics and metabolic pathways.

Core Concepts: Chemical Structure and Properties

Biotinyl-6-aminoquinoline, also known as B-6-AQ, is a synthetic derivative of biotin (Vitamin B7). Its structure consists of a biotin moiety linked via a pentanamide spacer to a 6-aminoquinoline fluorophore.^[1] This design leverages the high specificity of the biotin group for biotin-binding proteins and enzymes, while the 6-aminoquinoline group provides a fluorescent signal upon cleavage.^[1]

The enzymatic hydrolysis of the amide bond between the biotinyl group and the 6-aminoquinoline by the enzyme biotinidase releases the highly fluorescent 6-aminoquinoline

molecule. This event forms the basis of its primary application in sensitive, real-time kinetic assays for biotinidase activity.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Chemical and Physical Properties

The key identifiers and physicochemical properties of **Biotinyl-6-aminoquinoline** are summarized below. This data is essential for laboratory handling, experimental design, and data interpretation.

Property	Value	Reference(s)
IUPAC Name	5-[(3aS,4S,6aR)-2-oxo-1,3,3a,4,6,6a-hexahydrothieno[3,4-d]imidazol-4-yl]-N-quinolin-6-ylpentanamide	[1] [5]
Synonyms	B-6-AQ, BAQ	[1] [5]
CAS Number	91853-89-3	[1] [2] [6]
Molecular Formula	C ₁₉ H ₂₂ N ₄ O ₂ S	[1] [6] [7]
Molecular Weight	370.47 g/mol	[1] [6]
Melting Point	>222°C (decomposes)	
Boiling Point	741.6 ± 50.0 °C (Predicted)	
Solubility	Slightly soluble in DMSO and Methanol; Limited solubility in aqueous buffers.	[1]
Appearance	White to Off-White Solid	
Storage Conditions	-20°C or 2-8°C, protect from light.	[2] [6] [7]

Fluorescent Properties

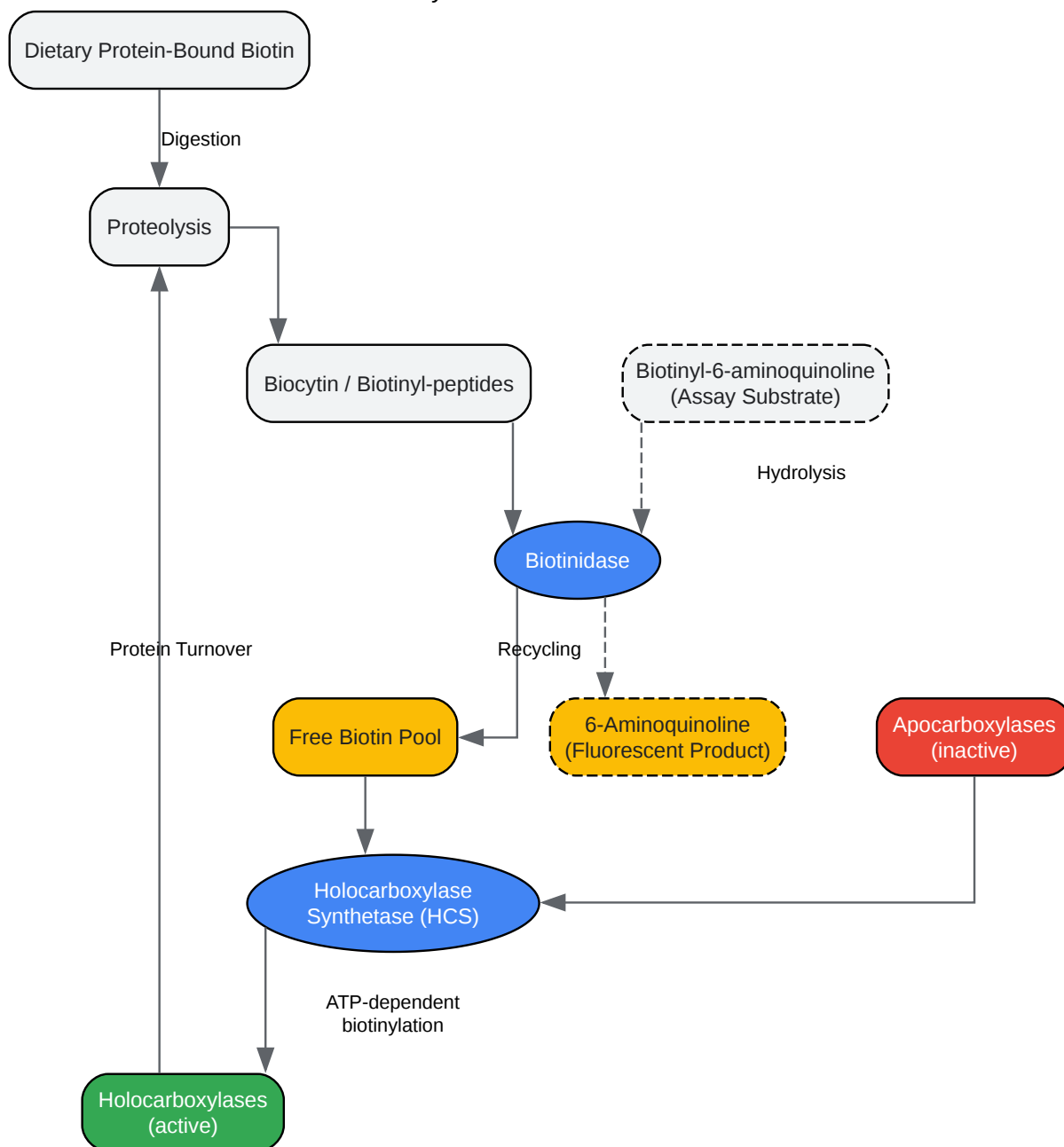
The utility of **Biotinyl-6-aminoquinoline** as a biochemical probe is derived from its fluorescent characteristics, which are activated upon enzymatic cleavage.

Fluorescent Property	Wavelength (nm)	Reference(s)
Excitation Maximum	~350 nm	[2] [8] [9]
Emission Maximum	~550 nm	[2] [8] [9]

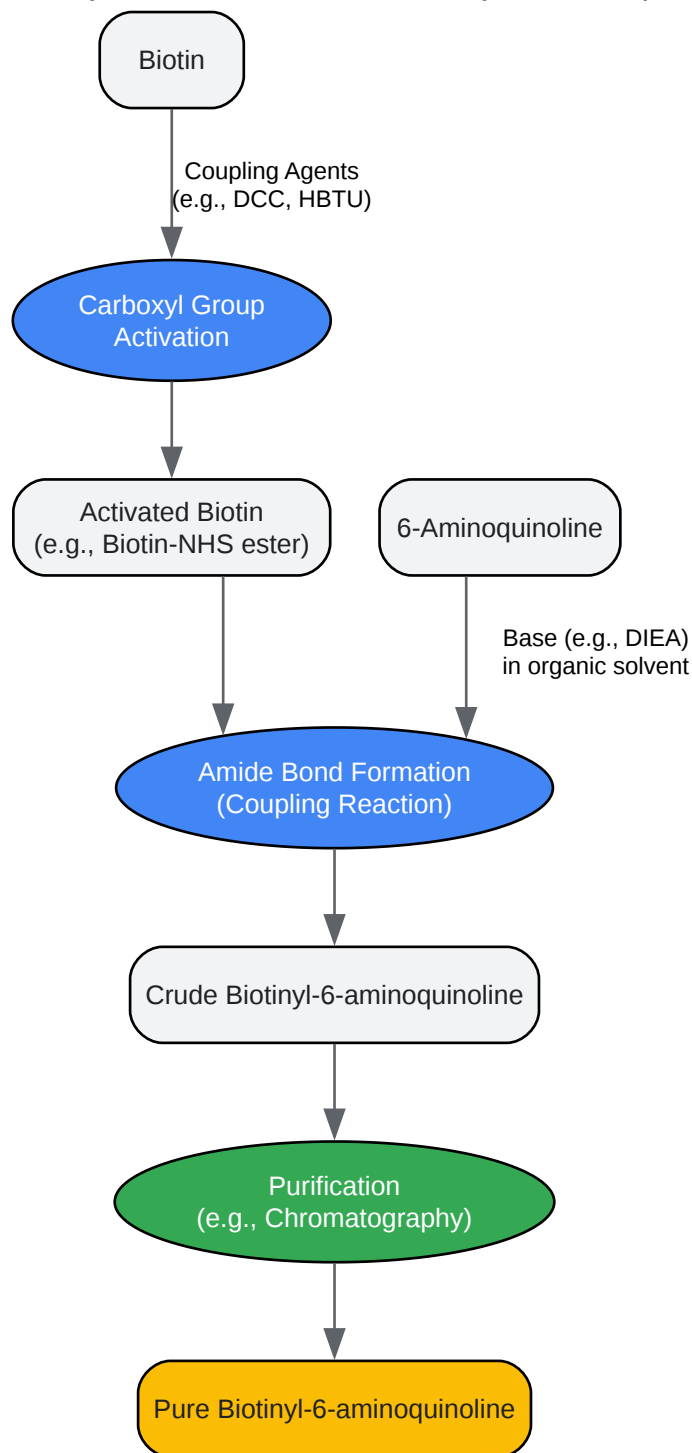
Biological Context: The Biotin Cycle

Biotinyl-6-aminoquinoline serves as an artificial substrate for biotinidase, a critical enzyme in the biotin cycle. Biotin is an essential cofactor for several carboxylase enzymes involved in fatty acid synthesis, amino acid catabolism, and gluconeogenesis. After these carboxylases are proteolytically degraded, biotin is recycled from biocytin (biotin-lysine) and biotinyl-peptides by biotinidase. Understanding this pathway is crucial for interpreting data from biotinidase assays and for research into biotinidase deficiency, an inherited metabolic disorder.

The Biotin Cycle and the Role of Biotinidase



General Synthesis Workflow for Biotinyl-6-aminoquinoline

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